

"8-Hydroxyodoroside A" physicochemical properties

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Compound of Interest

Compound Name: 8-Hydroxyodoroside A

Cat. No.: B15592412

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8-Hydroxyodoroside A: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

8-Hydroxyodoroside A is a cardenolide glycoside, a class of naturally occurring steroids, isolated from *Nerium oleander*. This technical guide provides a comprehensive overview of its physicochemical properties, experimental protocols for its isolation, and an exploration of its biological activities and associated signaling pathways. This document is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Physicochemical Properties

8-Hydroxyodoroside A is a white powder.^[1] While specific experimental data for some of its physicochemical properties are not readily available in the public domain, its fundamental properties have been identified.

Property	Value	Source
Molecular Formula	C ₃₀ H ₄₆ O ₈	[1]
Molecular Weight	534.69 g/mol	[1]
CAS Number	176519-75-8	[1]
Physical State	Powder	[1][2][3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc.	[2][3][4]

Experimental Protocols

General Isolation and Purification of Cardiac Glycosides from Nerium oleander

While a specific protocol for the isolation of **8-Hydroxyodoroside A** is not detailed in the available literature, a general methodology for extracting cardiac glycosides from Nerium oleander can be described. This process typically involves solvent extraction followed by chromatographic separation.

1. Extraction:

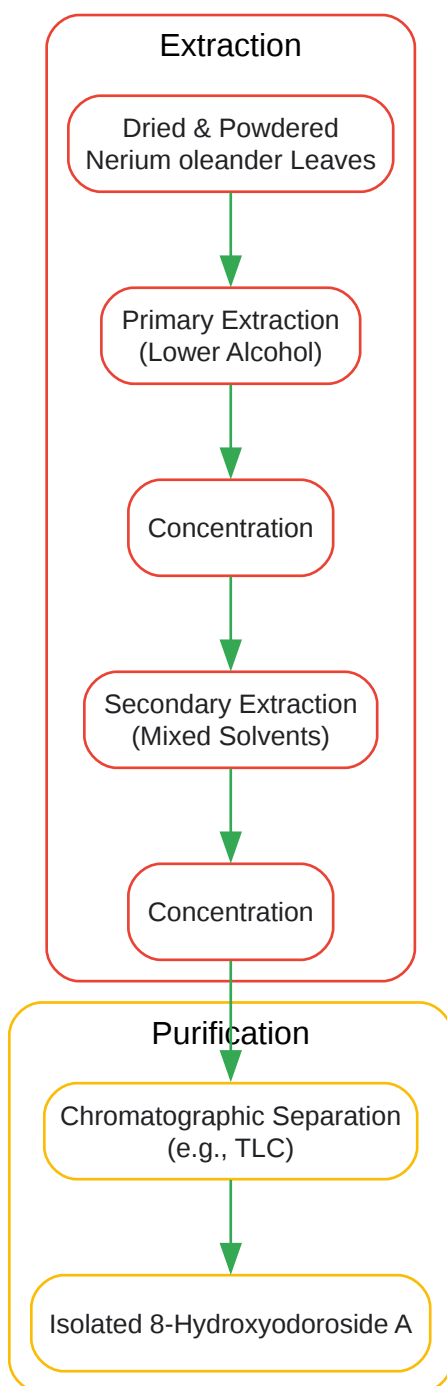
- Dried and powdered leaves of Nerium oleander are subjected to extraction with a lower alcohol, such as ethanol.[5]
- The resulting crude extract is then concentrated.[5]
- A secondary extraction is performed using a mixed solvent system, for instance, a combination of n-butanol, chloroform, and ethanol.[5]

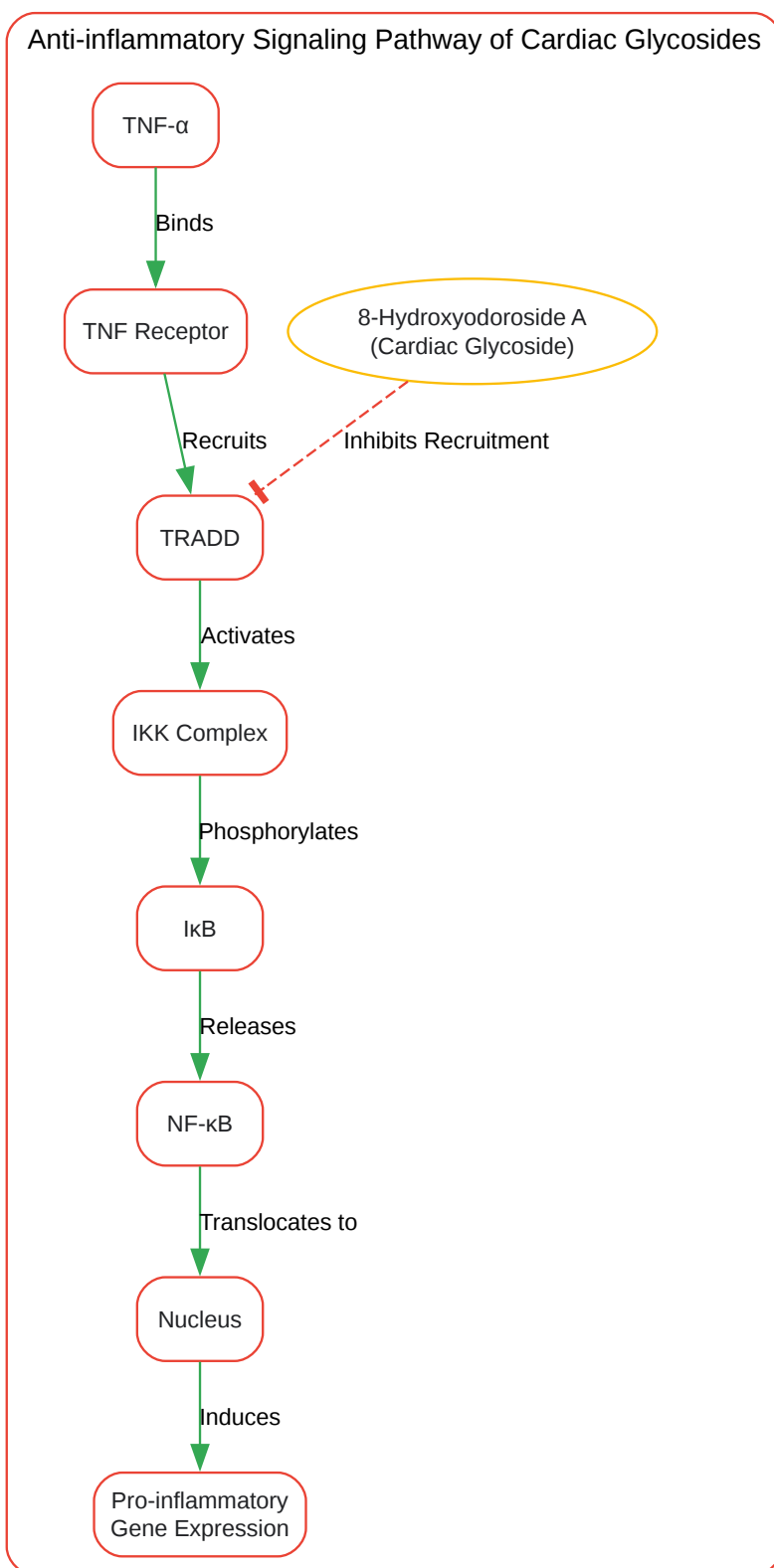
2. Purification:

- The extract from the secondary extraction is concentrated.

- The concentrated extract is then subjected to chromatographic techniques for the separation and purification of individual cardiac glycosides. Thin-layer chromatography (TLC) is a common method used for the separation and identification of these compounds.[6]

The following diagram illustrates a general workflow for the isolation of cardiac glycosides from Nerium oleander.





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